

# Application Notes: Ziyuglycoside I in Skin Aging Research

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## Compound of Interest

Compound Name: *Ziyuglycoside I*

Cat. No.: B568928

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Introduction **Ziyuglycoside I** is a triterpenoid saponin isolated from the roots of *Sanguisorba officinalis*, a plant used in traditional Chinese medicine for its anti-inflammatory and hemostatic properties.[1] Recent research has highlighted its significant potential as an active ingredient in cosmetics and dermatological formulations for combating skin aging.[2][3] **Ziyuglycoside I** exhibits a multi-faceted mechanism of action that addresses key drivers of both intrinsic and extrinsic (photoaging) skin aging, including the degradation of the extracellular matrix, oxidative stress, and inflammation.[1][4] These notes provide a comprehensive overview of its application in skin aging research, including its mechanisms of action, quantitative efficacy data, and detailed experimental protocols.

## Mechanisms of Action in Skin Aging

**Ziyuglycoside I** counteracts the skin aging process through several key pathways:

- **Promotion of Collagen Synthesis:** The structural integrity of the dermis relies heavily on Type I collagen, which diminishes with age and UV exposure.[5] **Ziyuglycoside I** has been demonstrated to significantly increase the expression of type I collagen in normal human fibroblast cells in a dose-dependent manner, directly contributing to the maintenance of skin firmness and elasticity.[1][2]
- **Inhibition of Extracellular Matrix (ECM) Degradation:** Ultraviolet (UV) radiation stimulates the production of matrix metalloproteinases (MMPs), enzymes that degrade collagen and other ECM components, leading to wrinkle formation.[5][6] **Ziyuglycoside I** has been shown to inhibit the expression of several key MMPs, including MMP-1 (collagenase), MMP-2

(gelatinase), and MMP-9 (gelatinase), thereby protecting the dermal matrix from degradation.[1][4][6] It also displays elastase inhibitory activity, further preserving skin elasticity.[1]

- **Anti-Inflammatory Effects:** Chronic inflammation is a hallmark of photoaging. UVB radiation triggers the release of pro-inflammatory cytokines like Interleukin-1beta (IL-1 $\beta$ ), which in turn upregulates MMP expression.[6][7] Studies on UVB-induced hairless mice have shown that topical application of **Ziyuglycoside I** significantly inhibits the mRNA expression of IL-1 $\beta$ , helping to break the inflammatory cycle that accelerates skin aging.[4][6]
- **Antioxidant Activity:** Oxidative stress from free radicals, generated by UV exposure and other environmental factors, is a primary cause of cellular damage and skin aging.[3][8] Sanguisorba officinalis root extract, from which **Ziyuglycoside I** is isolated, demonstrates significant free radical scavenging activity, suggesting that **Ziyuglycoside I** contributes to the protection of skin cells from oxidative damage.[2][3]

## Data Presentation: Efficacy of Ziyuglycoside I

The following tables summarize the quantitative data from in vitro and in vivo studies, demonstrating the anti-aging effects of **Ziyuglycoside I**.

Table 1: In Vitro Effect of **Ziyuglycoside I** on Type I Collagen Synthesis

Concentration ( $\mu$ M)	Increase in Type I		Cell Model	Citation
	Collagen	Expression (%)		

| 50  $\mu$ M | 71.3% | Normal Human Fibroblasts |[1][2] |

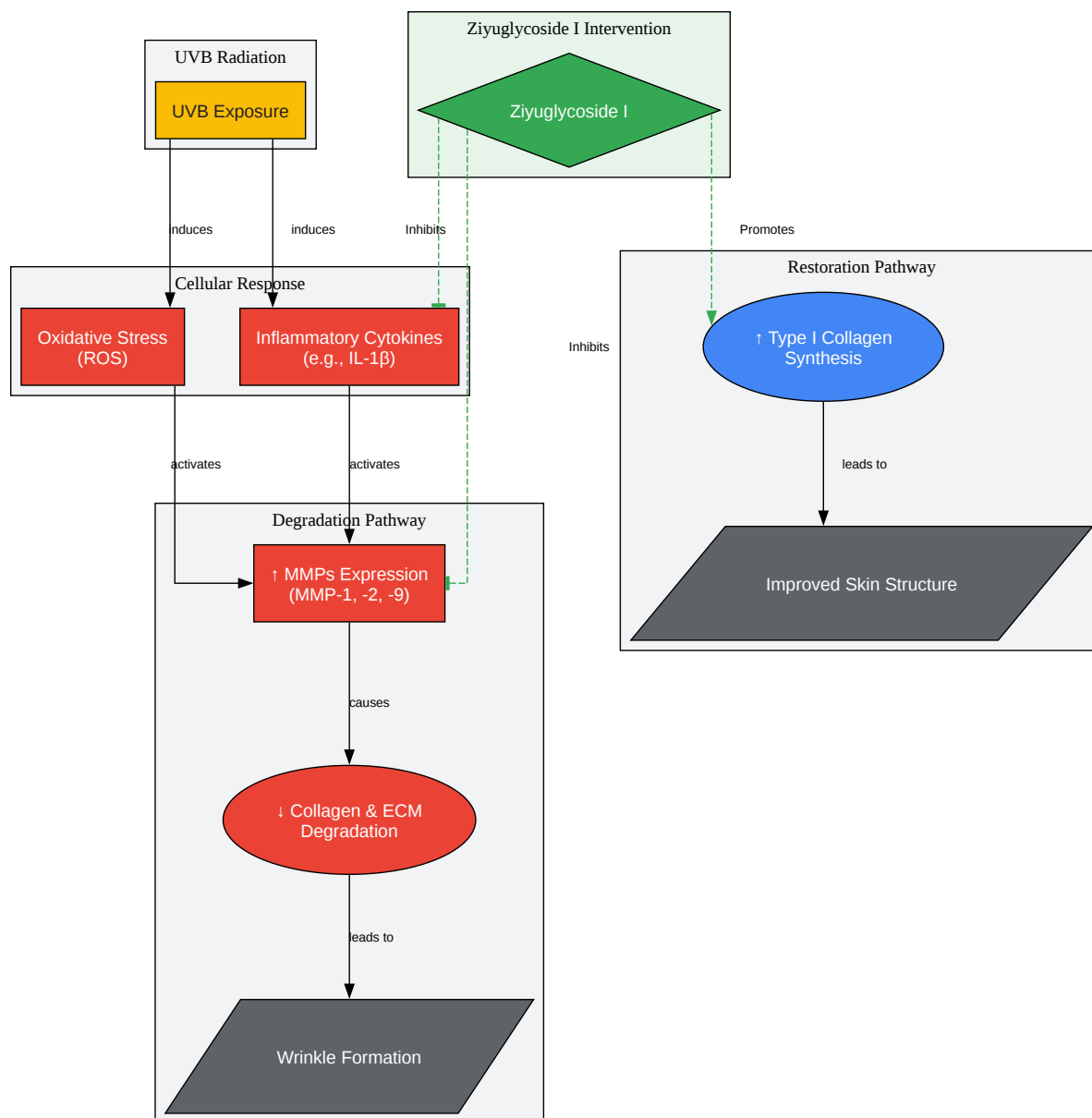
Table 2: In Vivo Anti-Photoaging Effects of **Ziyuglycoside I** Cream in UVB-Irradiated Hairless Mice

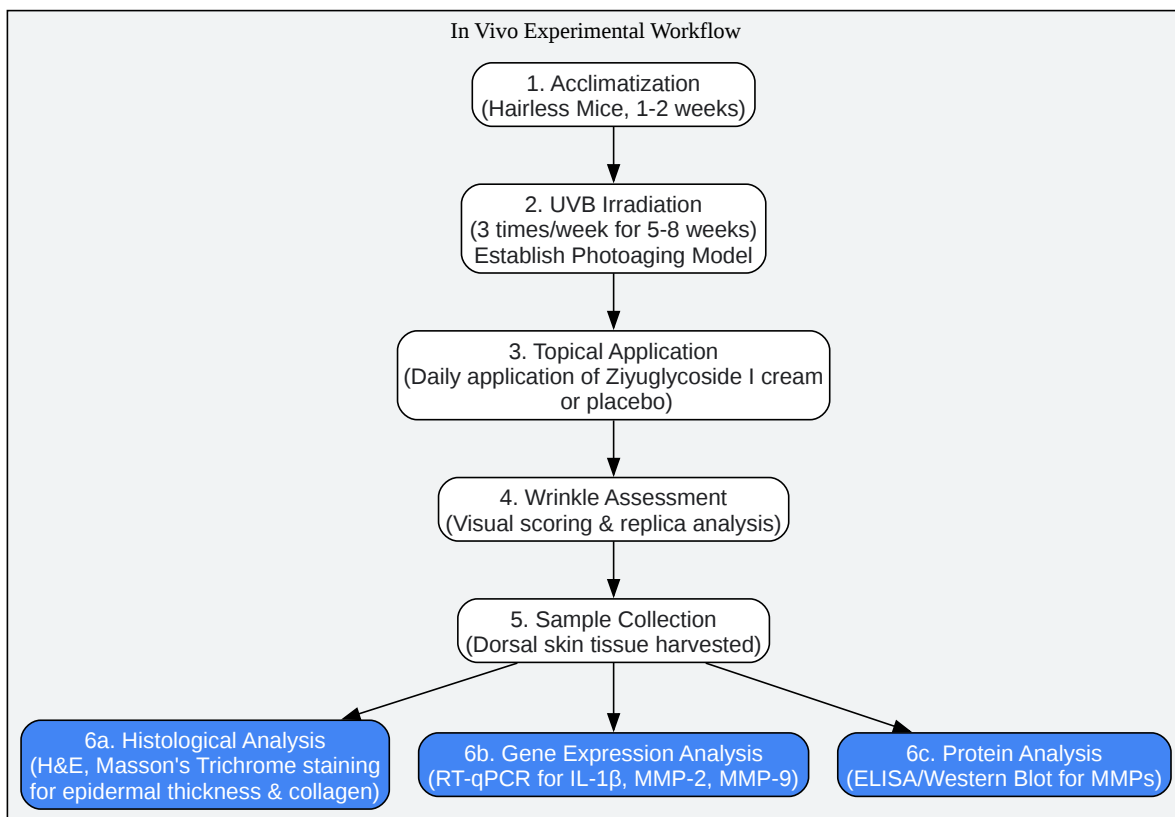
Parameter Measured	Effect of Ziyuglycoside I Treatment	Model System	Citation
Wrinkle Formation	Inhibition	UVB-Induced Hairless Mice	[6]
Wrinkle Depth & Thickness	Inhibition	UVB-Induced Hairless Mice	[6]
Collagen Degradation	Inhibition	UVB-Induced Hairless Mice	[6]
IL-1 $\beta$ mRNA Expression	Inhibition	UVB-Induced Hairless Mice	[4][6]
MMP-2 mRNA Expression	Inhibition	UVB-Induced Hairless Mice	[4][6]
MMP-9 mRNA Expression	Inhibition	UVB-Induced Hairless Mice	[4][6]

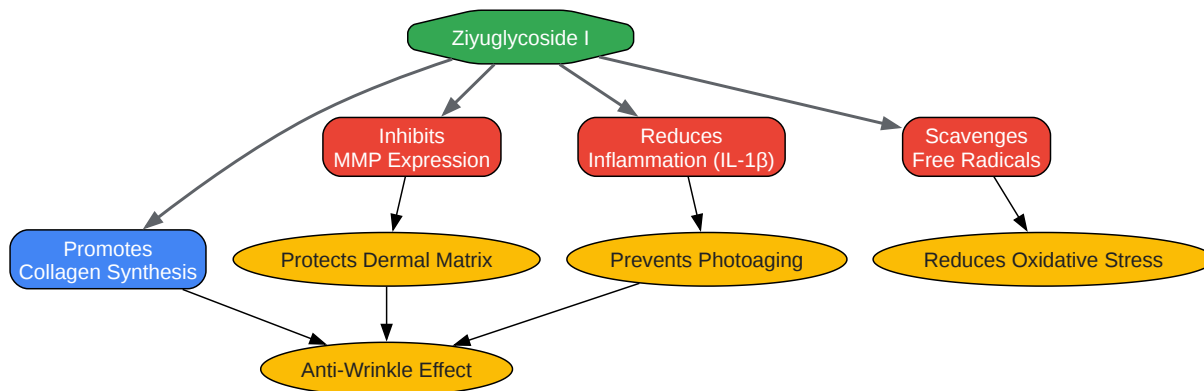
| MMP-2 Protein Expression | Suppression | UVB-Induced Hairless Mice |[6] |

## Key Signaling and Action Pathway

The diagram below illustrates the mechanism by which **Ziyuglycoside I** counteracts UVB-induced skin aging.







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## References

- 1. researchgate.net [researchgate.net]
- 2. Anti-wrinkle activity of ziyuglycoside I isolated from a Sanguisorba officinalis root extract and its application as a cosmeceutical ingredient - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. tandfonline.com [tandfonline.com]
- 4. tandfonline.com [tandfonline.com]
- 5. Natural Compounds with Beneficial Effects on Skin Collagen Type I and Mechanisms of Their Action - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Anti-photoaging effect of skin cream manufactured with ziyuglycoside I isolated from Sanguisorba officinalis on ultraviolet B-induced hairless mice - PubMed [pubmed.ncbi.nlm.nih.gov]

- 7. Molecular mechanism of the anti-inflammatory and skin protective effects of Syzygium formosum in human skin keratinocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Promising Natural Products in New Drug Design, Development, and Therapy for Skin Disorders: An Overview of Scientific Evidence and Understanding Their Mechanism of Action - PMC [pmc.ncbi.nlm.nih.gov]
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